

Proper Disposal of SM-164: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SM-164

Cat. No.: B1681016

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Disclaimer: Specific disposal instructions for **SM-164** are not readily available in public documentation. The following procedures are based on general best practices for the disposal of non-hazardous chemical waste in a laboratory setting. Researchers must consult their institution's Environmental Health and Safety (EHS) department and local regulations for specific guidance, as waste disposal rules can vary.

SM-164 is a potent, cell-permeable, bivalent Smac mimetic that acts as an antagonist of the X-linked inhibitor of apoptosis protein (XIAP). While the Safety Data Sheet (SDS) for **SM-164** indicates that the substance does not meet the criteria for hazardous classification under Regulation (EC) No. 1272/2008, it is crucial to handle and dispose of this research chemical with care to minimize environmental impact and ensure laboratory safety.^[1]

Key Safety and Handling Information for SM-164

Property	Information	Source
Chemical Name	SM-164	[1]
Formula	C62H84N14O6	[1]
Primary Hazard	While not classified as hazardous, direct contact should be avoided. Handle in accordance with good industrial hygiene and safety practices.	[1]
Personal Protective Equipment (PPE)	Impervious gloves, safety glasses, and a lab coat should be worn. In case of inadequate ventilation or risk of dust formation, respiratory protection is recommended.	[1]
Storage	Store in a tightly closed container in a dry and well-ventilated place.	
Spill Response	Prevent further leakage or spillage if safe to do so. Use personal protective equipment. Sweep up and shovel into suitable, properly labeled containers for disposal.	

Experimental Protocols: General Disposal

Procedure for Non-Hazardous Chemical Waste

The following is a step-by-step guide for the proper disposal of small quantities of **SM-164**, based on general laboratory waste management principles.

1. Waste Identification and Segregation:

- Treat all waste containing **SM-164** as chemical waste.
- Do not mix **SM-164** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines. Segregate non-hazardous waste from hazardous waste to prevent cross-contamination and reduce disposal costs.

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **SM-164** waste.

3. Waste Collection and Containment:

- Solid Waste: Collect solid **SM-164** waste (e.g., contaminated consumables, unused powder) in a designated, leak-proof container with a secure lid. The container must be compatible with the chemical.
- Liquid Waste: Collect liquid waste containing **SM-164** in a designated, leak-proof, and shatter-resistant container with a screw-top cap. Leave at least one inch of headspace to allow for expansion.
- Never dispose of **SM-164** solutions down the drain unless explicitly approved by your local wastewater authority and institutional EHS office.
- Do not dispose of solid **SM-164** waste in the regular trash.

4. Waste Storage (Satellite Accumulation Area):

- Store the waste container in a designated Satellite Accumulation Area (SAA), which should be at or near the point of generation.
- Ensure the storage area is secure and away from incompatible materials.
- Keep the waste container closed except when adding waste.

5. Labeling:

- Clearly label the waste container with the words "Non-Hazardous Waste" (or as required by your institution), the full chemical name ("**SM-164**"), and the approximate concentration and quantity.
- Include the date when the first waste was added to the container (accumulation start date).

6. Disposal Request and Pickup:

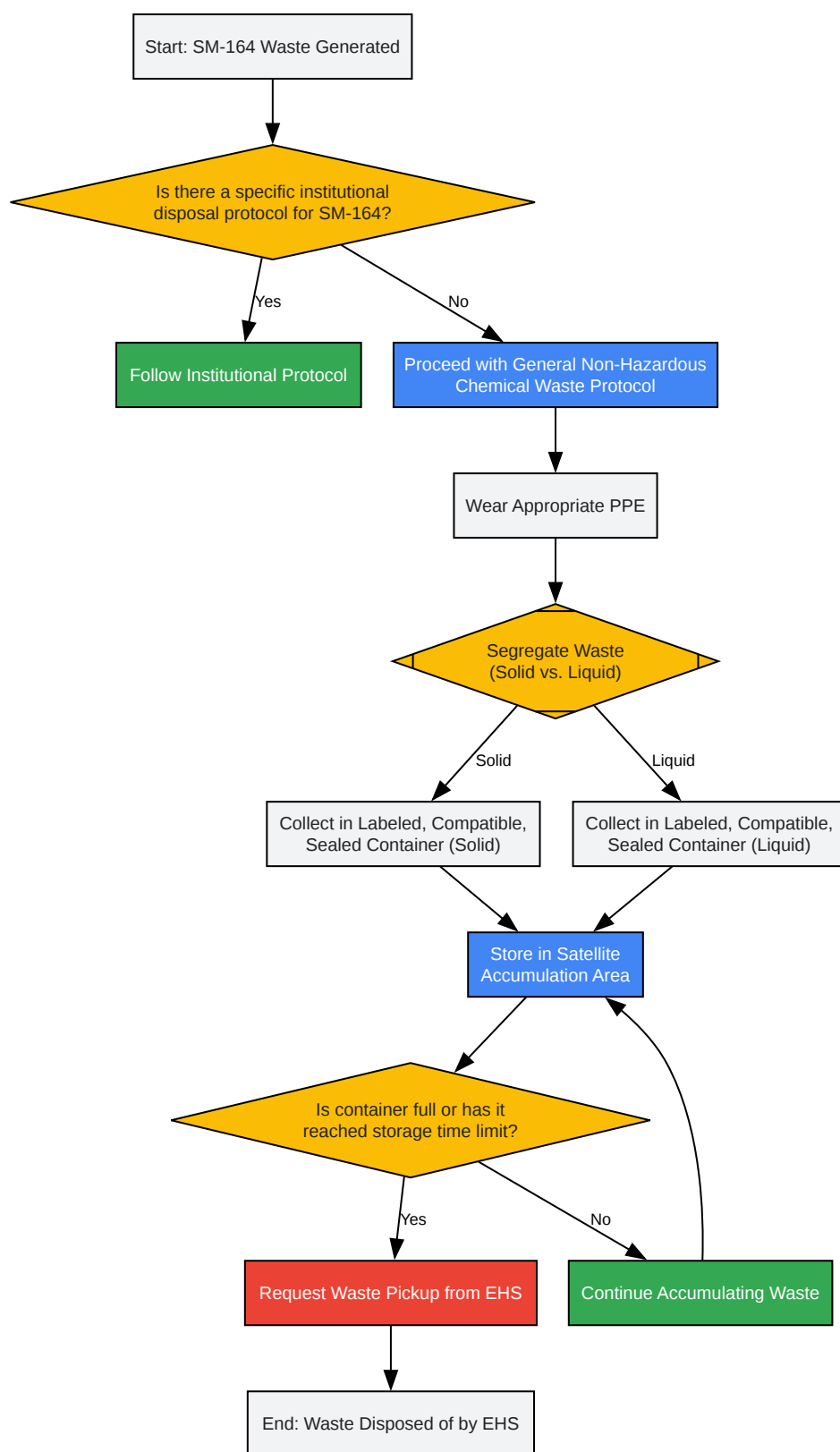
- Once the container is full or ready for disposal, follow your institution's procedures to request a waste pickup from the EHS department or their designated contractor.
- Do not attempt to transport the chemical waste off-site yourself.

7. Empty Containers:

- A container that held **SM-164** can typically be disposed of as regular trash after it has been completely emptied, with no freestanding liquid remaining.
- Deface the original label to prevent confusion.
- For containers that held acutely hazardous materials (P-listed), triple rinsing is required, and the rinsate must be collected as hazardous waste. While **SM-164** is not listed as acutely hazardous, it is good practice to rinse the container thoroughly with a suitable solvent, collecting the rinsate as chemical waste.

Visualization: SM-164 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **SM-164**.



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Caption: Workflow for the proper disposal of **SM-164**.

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References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
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